

Essential Safety and Operational Guide for Handling DL-Isocitric Acid Trisodium Salt

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Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B1658707*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DL-Isocitric acid trisodium salt**. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper handling of this chemical.

Hazard Assessment

DL-Isocitric acid trisodium salt is generally not classified as a hazardous substance.^{[1][2]} However, as with any chemical, it is crucial to handle it with care to minimize exposure. The primary risks are associated with the inhalation of dust and direct contact with the eyes or skin, which may cause irritation.^{[3][4]} During combustion, it may emit irritant fumes and toxic carbon and sodium oxides.^{[1][2][4]}

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **DL-Isocitric acid trisodium salt**.

Protection Type	Equipment	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles	To prevent eye contact with dust or solutions.[2][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact. Gloves should be inspected before use.[2][4]
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.[4]
Respiratory Protection	NIOSH-approved N95 or P1 dust mask	Recommended when handling the powder and if dust generation is likely. Not typically required with adequate ventilation.[4]

Handling and Storage Procedures

3.1. Engineering Controls:

- Work in a well-ventilated area.[1][3]
- Use a chemical fume hood or provide appropriate exhaust ventilation at places where dust may be formed.[2][4]
- Ensure an eyewash station is readily accessible.[1]

3.2. Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.
- Dispensing: When weighing or transferring the solid material, do so carefully to minimize dust formation.[2][4]
- Solution Preparation: When dissolving the salt, add it slowly to the solvent to avoid splashing.

- General Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust.[3] After handling, wash hands thoroughly with soap and water.[3][4]

3.3. Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.[3]

Accidental Release and First Aid Measures

4.1. Spill Response:

- Evacuate: If a significant spill occurs, evacuate unnecessary personnel from the area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solid spills, sweep up the material and place it into a suitable, closed container for disposal.[2][4] Avoid generating dust.[2][4]
- Cleaning: Decontaminate the spill area and any affected equipment.

4.2. First Aid:

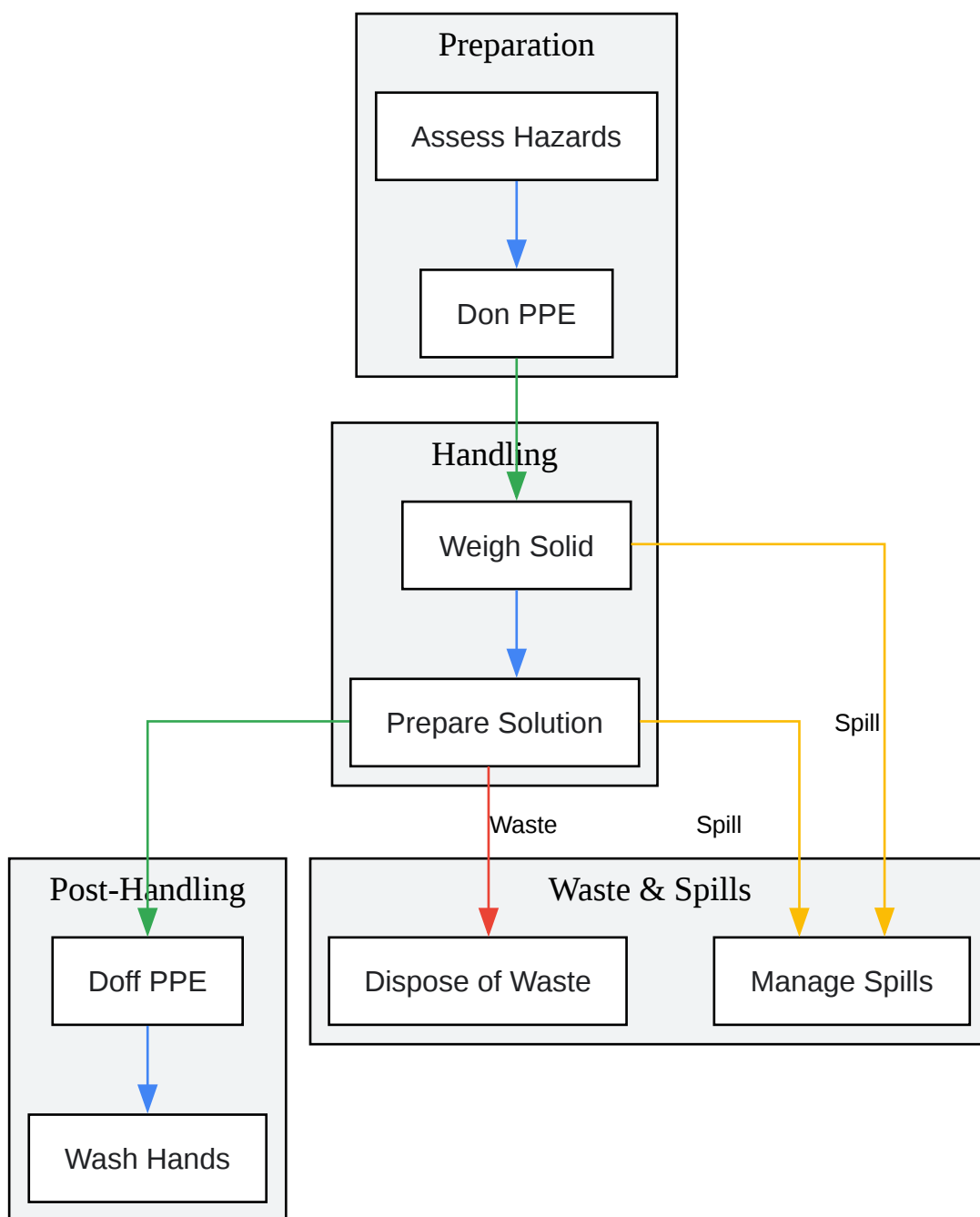
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1][3]
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water.[1][2][3]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical advice.[1][2][3]

Disposal Plan

Dispose of **DL-Isocitric acid trisodium salt** and any contaminated materials in accordance with all applicable local, state, and federal regulations.^[1]^[2] Consider using a licensed professional waste disposal service for surplus or non-recyclable materials.^[2]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **DL-Isocitric acid trisodium salt**.



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Caption: Workflow for Safe Handling of **DL-Isocitric Acid Trisodium Salt**

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